

(S)-Pro-xylane Transdermal Absorption: A Technical Guide

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Compound of Interest

Compound Name: (S)-Pro-xylane

Cat. No.: B11927455

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Introduction

(S)-Pro-xylane, chemically known as (S)-2-hydroxy-3-(2-oxo-2H-pyran-5-yl)propanoic acid and often referred to as C-Xyloside or Hydroxypropyl Tetrahydropyrantriol, is a C-glycoside derivative synthesized from beechwood xylose. Developed by L'Oréal, it is a prominent active ingredient in advanced skincare, recognized for its anti-aging properties.[1][2][3] Its efficacy is attributed to its ability to be absorbed transdermally and stimulate the production of essential components of the skin's extracellular matrix (ECM), thereby improving skin hydration, elasticity, and firmness.[3][4] This technical guide provides an in-depth overview of the transdermal absorption of **(S)-Pro-xylane**, including its mechanism of action, methodologies for its evaluation, and a summary of its biological effects.

Mechanism of Action

(S)-Pro-xylane's primary mechanism of action involves the stimulation of glycosaminoglycan (GAG) and collagen synthesis within the skin.[4] GAGs, such as hyaluronic acid, are crucial for maintaining skin hydration and turgor, while collagen provides structural integrity.[5]

Stimulation of Glycosaminoglycan (GAG) Synthesis

Upon penetrating the skin, **(S)-Pro-xylane** acts on fibroblasts to boost the production of GAGs.[3] This, in turn, promotes the synthesis of proteoglycans, which are large molecules consisting

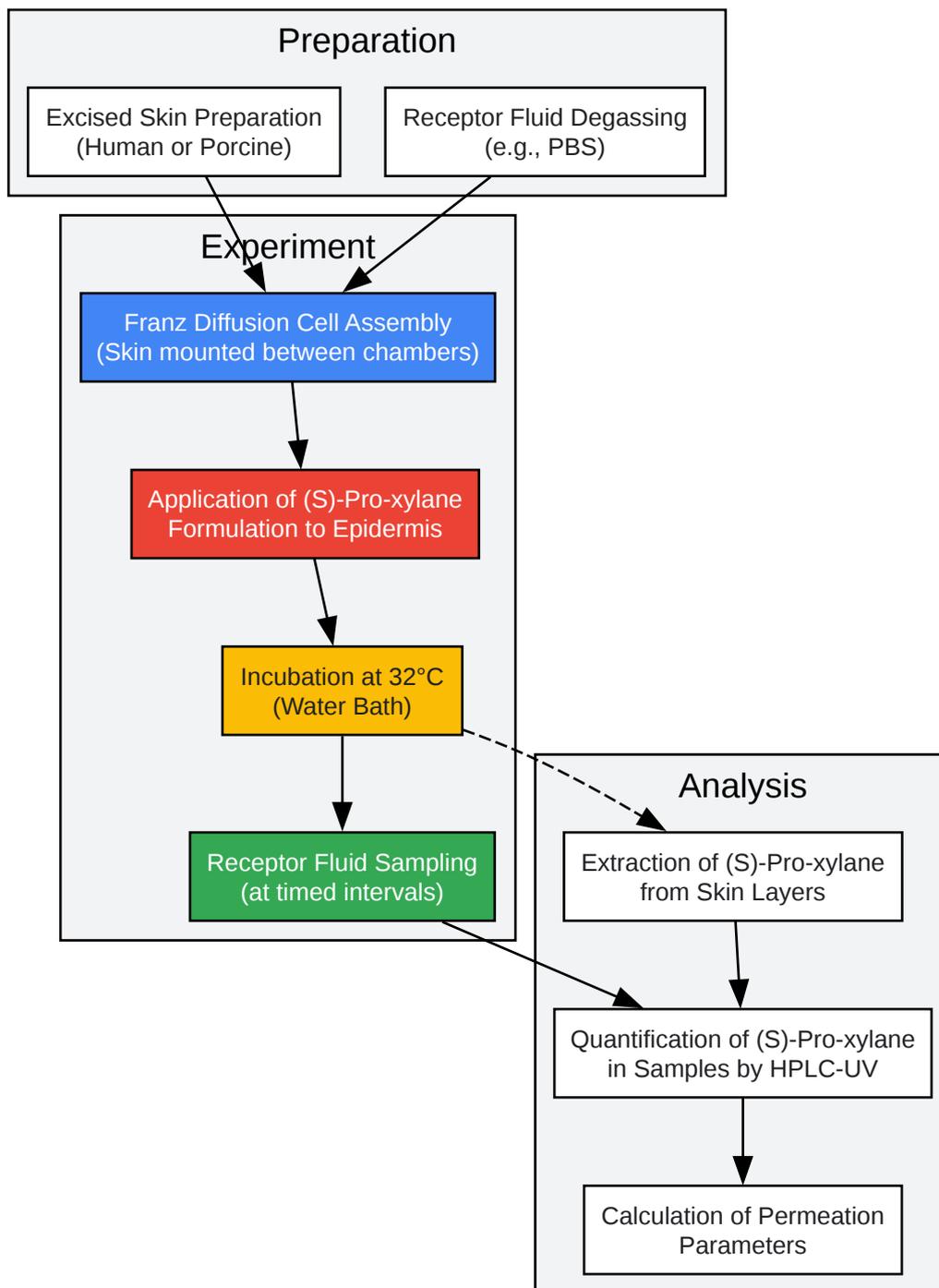
of a core protein covalently attached to one or more GAG chains.[1] These proteoglycans form a gel-like substance in the ECM that binds water, contributing to the skin's plumpness and resilience.[5]

Enhancement of Collagen Synthesis

(S)-Pro-xylane has been shown to stimulate the synthesis of various types of collagen, which are critical for maintaining the skin's structural framework and the integrity of the dermal-epidermal junction (DEJ).[6] Specifically, it promotes the production of:

- Collagen IV and VII: These collagens are key components of the basement membrane, which anchors the epidermis to the dermis.[6]
- Collagen I: This is the most abundant collagen in the dermis and is responsible for the skin's tensile strength.

By enhancing the synthesis of these proteins, **(S)-Pro-xylane** helps to strengthen the skin's structure, reduce the appearance of wrinkles, and improve firmness.



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